

Technical Guide: GHS Classification & Safety Profile of Ethyl 2-cyano-3-(dimethylamino)acrylate

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Compound of Interest

Compound Name: Ethyl 2-cyano-3-(dimethylamino)acrylate

CAS No.: 16849-87-9

Cat. No.: B101200

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CAS Registry Number: 16849-87-9 Document Type: Technical Whitepaper Version: 2.0 (Current as of 2025) Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers.

Part 1: Chemical Identity & Critical Differentiation[1]

Warning: Identity Verification Required Before proceeding, you must verify the specific chemical identity. This compound is frequently confused with its precursor due to naming similarities.

Feature	Target Molecule	Common Precursor (High Hazard)
Name	Ethyl 2-cyano-3-(dimethylamino)acrylate	Ethyl 2-(ethoxymethylene)-2-cyanoacetate
CAS	16849-87-9	94-05-3
Structure	Enamine (Dimethylamino group)	Enol Ether (Ethoxy group)
Physical State	Solid (MP: 76–78 °C)	Low-melting Solid / Liquid
Reactivity	Moderate (Stabilized "Push-Pull" alkene)	High (Strong Michael Acceptor)
Primary Hazard	Irritant (Warning)	Sensitizer / Toxic (Danger)

Senior Scientist Insight: The substitution of the ethoxy group with a dimethylamino group significantly alters the electronic profile of the molecule. The dimethylamino group acts as a strong electron donor (Lewis base), conjugating with the electron-withdrawing cyano and ester groups. This "push-pull" electronic stabilization reduces the electrophilicity of the

-carbon, making CAS 16849-87-9 significantly less reactive—and consequently less toxic—than its ethoxy precursor or simple alkyl cyanoacrylates (e.g., Super Glue).

Part 2: The GHS Classification Matrix[7]

Based on current ECHA registrations and PubChem aggregated safety data, the classification for pure **Ethyl 2-cyano-3-(dimethylamino)acrylate** is as follows.

Signal Word & Pictograms

Signal Word:WARNING

Pictogram:

Hazard Statements (H-Codes)

Code	Hazard Class	Category	Hazard Statement
H315	Skin Corrosion/Irritation	Cat.[1][2][3] 2	Causes skin irritation. [2][3]
H319	Serious Eye Damage/Irritation	Cat.[2] 2A	Causes serious eye irritation.
H335	STOT - Single Exposure	Cat.[1][2] 3	May cause respiratory irritation.[2]

Precautionary Statements (P-Codes)

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/eye protection/face protection.
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P332+P313: If skin irritation occurs: Get medical advice/attention.

Part 3: Mechanistic Toxicology & Reactivity Profile

To understand the safety profile beyond simple lists, we must analyze the Structure-Activity Relationship (SAR).

The "Push-Pull" Stabilization Effect

Unlike simple acrylates that polymerize instantly upon contact with moisture (anionic polymerization), this molecule is stabilized by resonance.

- The "Pull": The Cyano (-CN) and Ester (-COOEt) groups withdraw electron density, normally making the β -carbon highly susceptible to nucleophilic attack (e.g., by DNA or proteins).
- The "Push": The Dimethylamino (-NMe₂) group donates electron density into the double bond.
- Result: The resonance hybrid places significant positive charge on the nitrogen and negative charge on the oxygen/nitrogen of the withdrawing groups. This satisfies the electron deficiency of the alkene, reducing its tendency to alkylate biological substrates.

Visualization of Hazard Logic

The following diagram illustrates why this molecule is an irritant rather than a sensitizer or carcinogen.



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Caption: Causal flow from chemical structure to GHS classification, highlighting the stabilizing effect of the amino group.[2]

Part 4: Handling Protocols & Risk Mitigation[7]

While classified as "Warning" rather than "Danger," the handling of CAS 16849-87-9 requires specific protocols, particularly because it is a solid that can generate irritant dust.

Purity Verification Protocol (Self-Validating Safety)

The Risk: Commercial samples may contain residual Ethyl 2-(ethoxymethylene)-2-cyanoacetate (the precursor), which is a sensitizer. The Protocol:

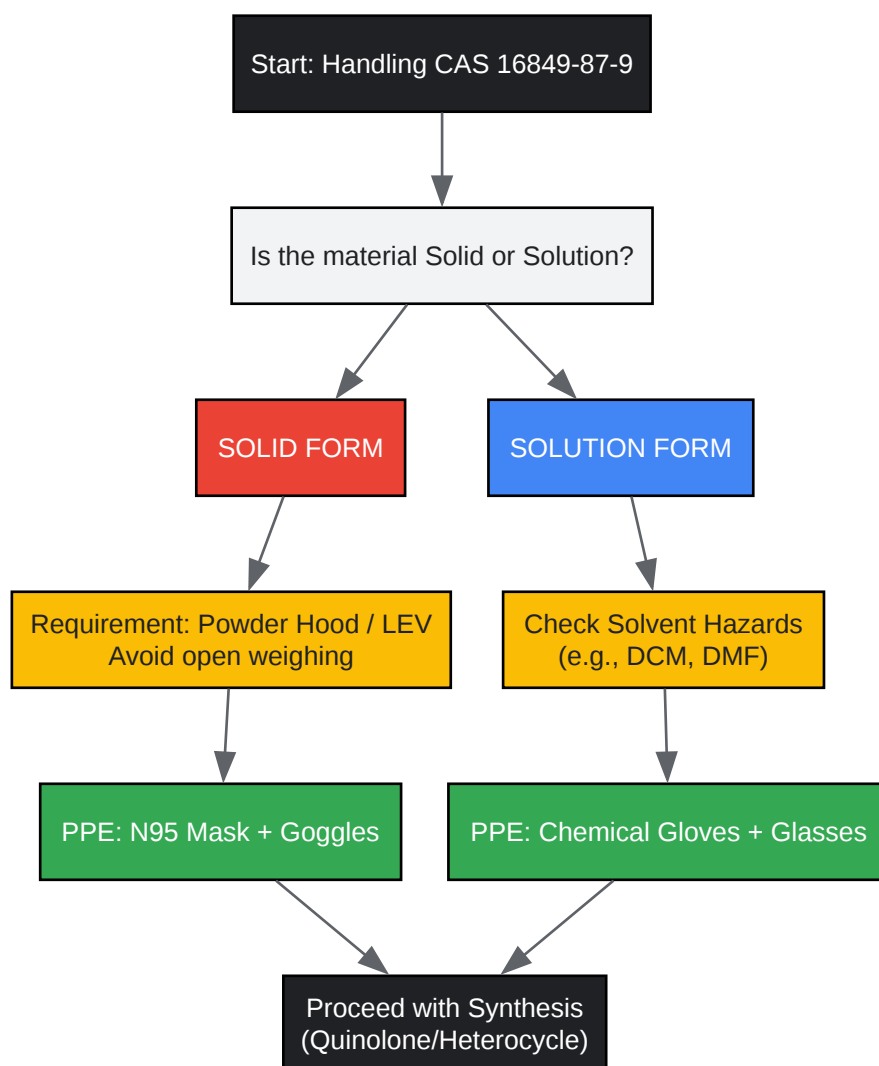
- Technique: HPLC (Reverse Phase, C18).
- Detection: UV at 254 nm.

- Criteria: If the precursor (CAS 94-05-3) exceeds 1.0%, the material must be handled as a Sensitizer (H317) regardless of the primary label.

PPE Selection Matrix

Exposure Route	Risk Level	Recommended PPE	Rationale
Inhalation	Moderate	N95 (US) or P2 (EU) Dust Mask	Prevents inhalation of irritant dust particles (H335).
Dermal	Low/Mod	Nitrile Gloves (0.11 mm, >480 min break)	The molecule is bulky and polar; permeation through nitrile is slow.
Ocular	High	Safety Goggles (Tight fitting)	Dust entry causes severe mechanical and chemical irritation (H319).

Handling Decision Tree



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Caption: Decision logic for selecting engineering controls based on physical state.

Part 5: Environmental Fate & Disposal

- Aquatic Toxicity: While specific LC50 data for this specific CAS is limited, acrylates generally degrade via hydrolysis. However, the dimethylamino group slows this process. Treat as Harmful to aquatic life until verified otherwise.
- Disposal: Incineration is the only recommended disposal method. The nitrogen content will generate NO_x; therefore, the incinerator must be equipped with a scrubber.
- Spill Response:

- Solid: Sweep up carefully to avoid dust generation. Do not use a standard vacuum cleaner (spark risk). Use a HEPA vacuum or wet sweeping.
- Decontamination: Wipe surfaces with a dilute acidic solution (e.g., 1% acetic acid) to protonate the amine and facilitate removal, followed by water.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 274128, **Ethyl 2-cyano-3-(dimethylamino)acrylate**. Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). C&L Inventory: **Ethyl 2-cyano-3-(dimethylamino)acrylate**. [2] (Note: Data aggregated under acrylate derivatives). Retrieved from [[Link](#)]

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Sources

- 1. Ethyl cyanoacrylate - Wikipedia [en.wikipedia.org]
- 2. Ethyl 2-cyano-3-(dimethylamino)acrylate | C₈H₁₂N₂O₂ | CID 2777141 - PubChem [pubchem.ncbi.nlm.nih.gov]
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